

An In-depth Technical Guide to 1,3-Bis(N-carbazolyl)benzene (mCP)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Bis(N-carbazolyl)benzene

Cat. No.: B1343823

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CAS Number: 550378-78-4

Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,3-Bis(N-carbazolyl)benzene**, commonly known as mCP. It details the physicochemical properties, synthesis methodologies, and primary applications of this versatile organic compound. With a high triplet energy and excellent hole-transporting capabilities, mCP has established itself as a critical host material in the fabrication of high-efficiency blue phosphorescent and thermally activated delayed fluorescence (TADF) Organic Light-Emitting Diodes (OLEDs). This document presents quantitative data in structured tables, offers detailed experimental protocols for its use in OLED technology, and explores the broader context of carbazole derivatives in medicinal chemistry, providing valuable insights for professionals in materials science and drug development.

Introduction

1,3-Bis(N-carbazolyl)benzene, abbreviated as mCP, is an aromatic organic compound featuring a central benzene ring substituted at the 1 and 3 positions with nitrogen-linked carbazole moieties. This molecular architecture imparts a unique set of electronic and photophysical properties, most notably a high triplet energy level ($ET \approx 2.91$ eV) and a deep highest occupied molecular orbital (HOMO).^[1] These characteristics make mCP an exemplary host material in organic electronics, particularly in the emissive layer of OLEDs. Its primary

function is to facilitate efficient energy transfer to guest emitter molecules, thereby enhancing the quantum yield, color purity, and operational stability of the device.[1][2] Beyond its well-established role in optoelectronics, the carbazole scaffold, from which mCP is derived, is a privileged structure in medicinal chemistry, exhibiting a wide range of biological activities.[1][2][3][4] This guide will delve into the technical specifics of mCP and also touch upon the broader potential of its structural class in the realm of drug discovery and development.

Physicochemical and Electronic Properties

The performance of mCP in its various applications is dictated by its fundamental physical and electronic properties. A summary of these key data points is provided below.

Property	Value	Reference(s)
CAS Number	550378-78-4	[3]
Synonyms	mCP, 1,3-Di(9H-carbazol-9-yl)benzene, 9,9'-(1,3-Phenylene)bis-9H-carbazole, N,N'-Dicarbazolyl-3,5-benzene	[3]
Molecular Formula	C ₃₀ H ₂₀ N ₂	[3]
Molecular Weight	408.49 g/mol	[3]
Appearance	White powder/crystalline solid	[5]
Melting Point	173-178 °C	[6]
Triplet Energy (ET)	2.91 eV	[1][2]
Absorption Maxima (λ _{max})	292, 338 nm	[6]
Fluorescence Emission (λ _{em})	345, 360 nm (in THF)	[6]
Purity	Typically ≥ 97%	[3][6]

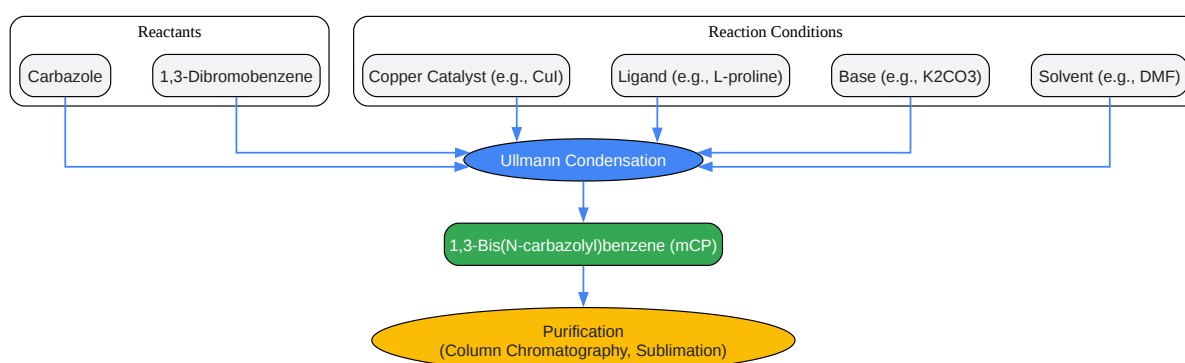
Synthesis of 1,3-Bis(N-carbazolyl)benzene

The most common laboratory and industrial synthesis of mCP is achieved through a copper-catalyzed Ullmann condensation reaction. This method involves the cross-coupling of an aryl

halide with an amine-containing compound.

General Synthesis Workflow

The synthesis involves the reaction of carbazole with 1,3-dibromobenzene in the presence of a copper catalyst and a base.



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Caption: General workflow for the synthesis of mCP via Ullmann condensation.

Experimental Protocol: Ullmann Condensation Synthesis

This protocol is a representative example based on established Ullmann condensation procedures.

- **Reaction Setup:** To a dried three-neck round-bottom flask equipped with a magnetic stirrer, condenser, and nitrogen inlet, add carbazole (2.2 equivalents), 1,3-dibromobenzene (1.0

equivalent), potassium carbonate (K_2CO_3 , 2.5 equivalents), copper(I) iodide (CuI , 0.2 equivalents), and L-proline (0.4 equivalents).

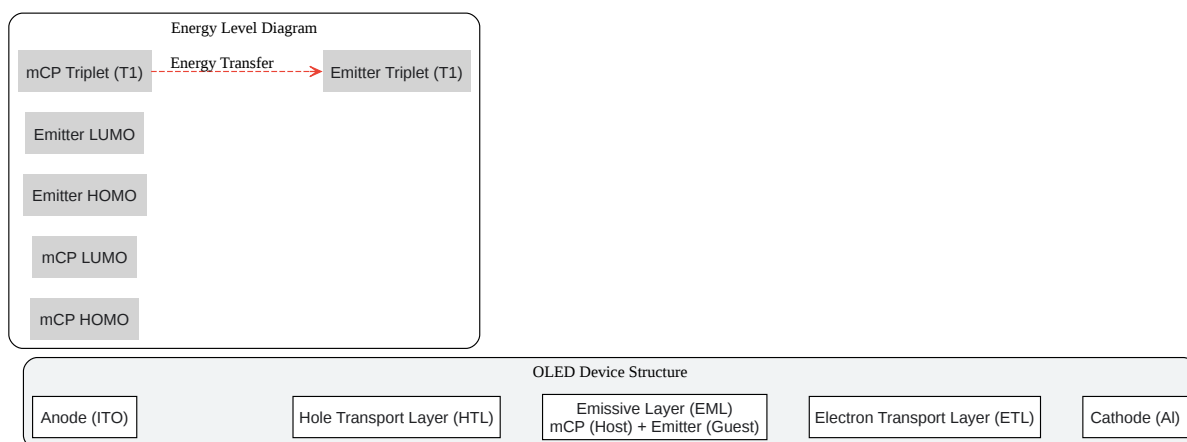
- **Solvent Addition:** Add anhydrous N,N-Dimethylformamide (DMF) to the flask under a nitrogen atmosphere.
- **Reaction Execution:** Heat the reaction mixture to reflux (typically 150-160 °C) and maintain for 24-48 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Pour the mixture into water and extract with an organic solvent such as dichloromethane or ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous magnesium sulfate ($MgSO_4$), and concentrate under reduced pressure. The crude product is then purified by column chromatography on silica gel using a hexane/ethyl acetate gradient. For applications in organic electronics, further purification by temperature-gradient sublimation is often required to achieve high purity.

Applications in Organic Light-Emitting Diodes (OLEDs)

mCP is a cornerstone material in the emissive layer of modern OLEDs, particularly for achieving high-performance blue emission, which has historically been a challenge for the technology.

Role as a Host Material

In a typical phosphorescent or TADF OLED, the emissive layer consists of a host material doped with a small percentage of a guest emitter. The high triplet energy of mCP (2.91 eV) is crucial as it is higher than that of most blue and green phosphorescent and TADF emitters. This energy difference ensures that excitons, once formed on the host molecules, can be efficiently and exothermically transferred to the guest emitter molecules, preventing back-transfer and non-radiative decay.



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Caption: Simplified OLED structure and energy transfer mechanism from mCP host to emitter.

Performance in OLED Devices

The use of mCP as a host material has led to significant improvements in OLED performance metrics.

Performance Metric	Typical Values with mCP Host	Reference(s)
Device Color	Blue	[7]
Maximum Luminance	28,718 - 35,677 Cd/m ²	[7]
Maximum External Quantum Efficiency (EQE)	19.8 - 23.5 %	[7]
Turn-On Voltage	2.8 - 3.0 V	[7]

Experimental Protocol: Solution-Processed OLED Fabrication

This protocol describes the fabrication of a simple solution-processed OLED using a mixed-host system including mCP.

- **Substrate Cleaning:** Clean Indium Tin Oxide (ITO) coated glass substrates by sequential ultrasonication in a cleaning solution (e.g., Hellmanex), deionized water, acetone, and isopropanol. Dry the substrates with a stream of nitrogen and treat with UV-ozone for 5 minutes to enhance the work function of the ITO.[3]
- **Hole Transport Layer (HTL) Deposition:** Spin-coat a layer of poly(3,4-ethylenedioxythiophene) polystyrene sulfonate (PEDOT:PSS) onto the cleaned ITO substrate. Anneal the substrate to remove residual solvent.
- **Emissive Layer (EML) Preparation and Deposition:** Prepare a solution of the host materials, for example, a mixture of poly(N-vinylcarbazole) (PVK) and mCP, and the desired TADF or phosphorescent emitter in a suitable solvent like chlorobenzene. The doping concentration of the emitter is typically between 5-10 wt%. Spin-coat the EML solution onto the HTL layer inside a nitrogen-filled glovebox. Anneal the substrate to form a uniform film.[3]
- **Electron Transport Layer (ETL) and Cathode Deposition:** Transfer the substrates to a high-vacuum thermal evaporator. Deposit the ETL material (e.g., TPBi), followed by a thin layer of Lithium Fluoride (LiF) and a final layer of Aluminum (Al) to form the cathode.[3]

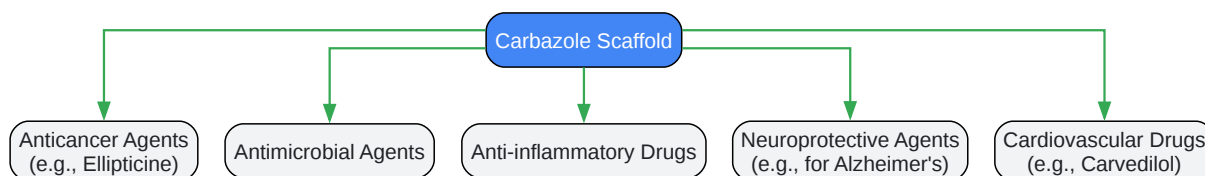
- Encapsulation: Encapsulate the completed device using a UV-curable epoxy and a glass coverslip to protect the organic layers from oxygen and moisture.

Relevance to Drug Development

While **1,3-Bis(N-carbazolyl)benzene** (mCP) itself is primarily utilized in materials science and has no reported direct pharmacological activity, the core carbazole structure is of significant interest to medicinal chemists and drug development professionals.[1][2][3][4]

The Carbazole Scaffold in Medicinal Chemistry

The carbazole nucleus is considered a "privileged scaffold" due to its ability to serve as a template for designing ligands for a variety of biological targets. Its rigid, planar, and aromatic nature allows for effective interactions with proteins and nucleic acids.



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Caption: Diverse biological activities of carbazole-based compounds.

Examples of Carbazole-Based Drugs and Clinical Candidates

- Carvedilol: A well-known beta-blocker containing a carbazole moiety, used to treat high blood pressure and heart failure.
- Ellipticine: A naturally occurring carbazole alkaloid that has been studied for its potent anticancer properties.[2]
- Alectinib and Midostaurin: Modern anticancer drugs that incorporate the carbazole structure. [2]

The diverse biological activities of carbazole derivatives suggest that bis-carbazole structures, such as mCP, could serve as starting points for the design of novel therapeutic agents.[1][2] The two carbazole units could potentially interact with bivalent biological targets or offer opportunities for dual-pharmacophore drug design. Further research into the biological screening of mCP and its analogues may unveil unforeseen therapeutic potential.

Safety and Handling

1,3-Bis(N-carbazolyl)benzene is classified as an irritant. It may cause skin and respiratory irritation, and there is a risk of serious eye damage.[5] Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Handling should be performed in a well-ventilated area or a fume hood.

Conclusion

1,3-Bis(N-carbazolyl)benzene (mCP) is a high-performance organic material with a well-defined and critical role in the advancement of OLED technology. Its exceptional photophysical properties, particularly its high triplet energy, have enabled the development of efficient and stable blue light-emitting devices. The synthesis of mCP is well-established through methods like the Ullmann condensation. While its primary application lies in materials science, the foundational carbazole scaffold holds significant promise in medicinal chemistry, offering a fertile ground for the development of new therapeutic agents. This guide provides a comprehensive technical resource for researchers in both organic electronics and drug development, highlighting the key data, protocols, and broader scientific context of this important molecule.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Bis(N-carbazolyl)benzene (mCP)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343823#1-3-bis-n-carbazolyl-benzene-cas-number-550378-78-4]

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